

A Comprehensive Technical Guide to the Safe Handling of Triisooctylamine

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Compound of Interest

Compound Name: *Triisooctylamine*

Cat. No.: *B3422417*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information, handling precautions, and experimental considerations for the use of **Triisooctylamine** (TIOA) in a laboratory setting. The following sections detail the toxicological properties, personal protective equipment (PPE) recommendations, emergency procedures, and a sample experimental protocol involving this aliphatic amine.

Chemical and Physical Properties

Triisooctylamine is a tertiary amine with the chemical formula $(C_8H_{17})_3N$. It is a colorless to pale yellow liquid with a characteristic amine-like odor. A summary of its key physical and chemical properties is provided in the table below.

Property	Value
CAS Number	25549-16-0
Molecular Weight	353.67 g/mol
Density	0.816 g/mL at 25 °C
Boiling Point	>204 °C
Flash Point	>230 °F (>110 °C)
Vapor Density	>1 (vs air)
Refractive Index	n _{20/D} 1.4501
Solubility	<1 g/L in water

Toxicological Data

Understanding the toxicological profile of **Triisooctylamine** is paramount for its safe handling. The available data from animal studies are summarized below.

Toxicity Metric	Species	Route of Exposure	Value	Classification
LD ₅₀	Rat	Oral	>5000 mg/kg	Low oral toxicity
LD ₅₀	Rabbit	Dermal	>2.0 g/kg	Not classified as toxic by dermal contact
LC ₅₀	Rat	Inhalation (4 hours)	>5.07 mg/L	Not classified as toxic by inhalation
Skin Irritation	Rabbit	Dermal	No skin irritation	Not an irritant
Eye Irritation	Rabbit	Ocular	No eye irritation	Not an irritant

Hazard Identification and Precautionary Measures

Triisooctylamine is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long-lasting effects.

The signal word for **Triisooctylamine** is Warning.

Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **Triisooctylamine**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, neoprene).
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. In case of potential for significant splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate organic vapor cartridge is necessary.

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.
- Handle in a well-ventilated area.
- Keep containers tightly closed when not in use.

- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids.

Occupational Exposure Limits

Currently, there are no specific Permissible Exposure Limits (PELs) from the Occupational Safety and Health Administration (OSHA), Threshold Limit Values (TLVs) from the American Conference of Governmental Industrial Hygienists (ACGIH), or Recommended Exposure Limits (RELs) from the National Institute for Occupational Safety and Health (NIOSH) for **Triisooctylamine**. In the absence of specific limits, it is crucial to adhere to the principles of good industrial hygiene and minimize exposure to the lowest reasonably achievable level.

Emergency Procedures

First-Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

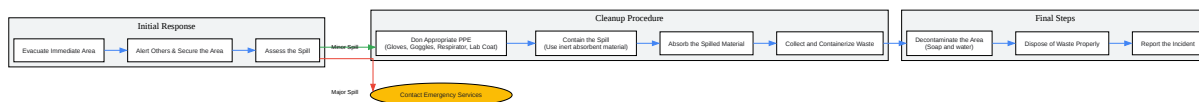
Fire-Fighting Measures:

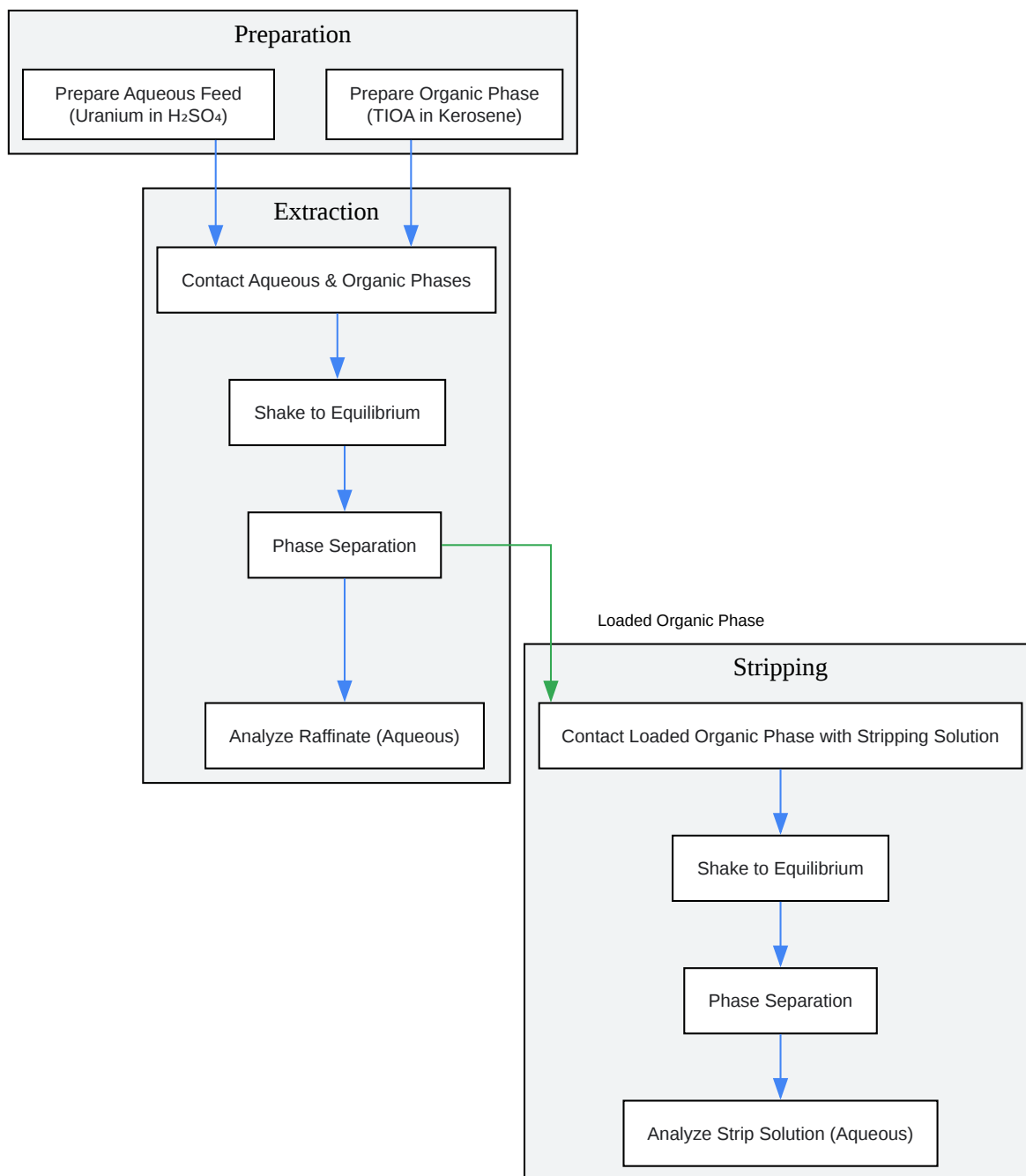
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures (Spill Handling):

A systematic approach is crucial when dealing with a **Triisooctylamine** spill to ensure the safety of laboratory personnel and to prevent environmental contamination.





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